

# Technical Guide: Hygroscopic Nature and Storage of N-Cyclopentylcyclohexanamine Hydrobromide

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## Compound of Interest

Compound Name:	<i>N-Cyclopentylcyclohexanamine hydrobromide</i>
CAS No.:	1269147-25-2
Cat. No.:	B3095854

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## Executive Summary

**N-Cyclopentylcyclohexanamine hydrobromide** (CAS 1269147-25-2) is a secondary amine salt utilized as a critical intermediate in the synthesis of pharmaceutical actives, particularly in the development of mucolytics and specific receptor ligands. While the hydrobromide counterion confers improved crystallinity compared to the free base, it introduces significant hygroscopic susceptibility.

This guide defines the physicochemical mechanism of moisture uptake for this compound and establishes a rigid "Dry Chain" protocol for its storage and handling. Failure to mitigate moisture ingress can lead to stoichiometry errors in downstream reductive aminations, hydrolysis of sensitive intermediates, and physical caking that impedes automated dosing.

## Physicochemical Profile

The stability of **N-Cyclopentylcyclohexanamine hydrobromide** is governed by the interaction between its lipophilic cycloalkyl tails and the polar ammonium-bromide core.

**Table 1: Chemical Identity & Properties[1][2]**

Property	Specification
Chemical Name	N-Cyclopentylcyclohexanamine hydrobromide
CAS Number	1269147-25-2
Molecular Formula	C <sub>11</sub> H <sub>21</sub> N[1][2][3] · HBr
Molecular Weight	248.20 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in water, methanol, ethanol; sparingly soluble in non-polar ethers.
Hygroscopicity	High. Deliquescent at >60% Relative Humidity (RH).
Melting Point	Typically >200°C (Decomposition); specific polymorph dependent.

## The Mechanism of Hygroscopicity

Understanding why this salt absorbs moisture is critical for designing effective storage systems. The hygroscopicity of **N-Cyclopentylcyclohexanamine hydrobromide** is not merely surface adsorption but a bulk lattice phenomenon.

## Lattice Energy vs. Hydration Energy

The bromide ion (

) has a large ionic radius (1.96 Å) and a relatively low charge density compared to chloride. However, the secondary ammonium cation (

) is capable of forming strong hydrogen bonds.

- **Surface Adsorption:** Upon exposure to ambient air, water molecules adsorb to the crystal surface, interacting with the exposed ammonium protons.
- **Lattice Expansion:** The hydration energy of the bromide ion and the ammonium center competes with the crystal lattice energy. If the ambient partial pressure of water vapor exceeds the critical relative humidity (CRH) of the salt, water inserts itself into the crystal lattice.
- **Deliquescence:** Continued absorption leads to the formation of a saturated solution layer on the crystal surface, eventually dissolving the solid completely into a liquid brine.

## Impact on Chemical Integrity

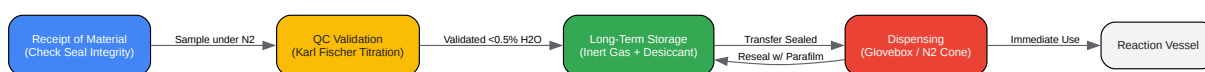
While the salt itself is hydrolytically stable (it won't decompose just by getting wet), the presence of water is catastrophic for its applications:

- **Stoichiometric Drift:** Weighing 1.00 g of "wet" salt may actually deliver only 0.85 g of active reagent, leading to under-reaction in strict stoichiometric couplings.
- **Reagent Quenching:** In water-sensitive reactions (e.g., using organolithiums or hydrides), the absorbed water will quench the catalyst or reagent immediately.

## Storage & Handling Protocols

To maintain the integrity of **N-Cyclopentylcyclohexanamine hydrobromide**, a "Dry Chain" must be established from the moment of receipt.

### The "Dry Chain" Workflow



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Figure 1: The "Dry Chain" workflow ensures minimal exposure to atmospheric moisture during the lifecycle of the reagent.

## Storage Specifications

- Primary Container: Amber glass or high-density polyethylene (HDPE) with a Teflon-lined screw cap.
- Secondary Containment: The primary container should be sealed inside a vacuum-sealed aluminized Mylar bag or placed within a desiccator containing active silica gel or phosphorus pentoxide ( ).
- Atmosphere: Headspace must be purged with dry Nitrogen ( ) or Argon ( ) before closure.
- Temperature: Store at 2°C to 8°C (Refrigerated) to kinetically slow the rate of moisture uptake and oxidative degradation, although the salt is stable at room temperature if strictly dry.

## Analytical Validation (Quality Control)

Before using **N-Cyclopentylcyclohexanamine hydrobromide** in critical synthesis steps, its water content and purity must be verified.

## Karl Fischer Titration (Volumetric)

This is the gold standard for quantifying water content.

- Solvent System: Methanol/Formamide (to dissolve the salt completely).
- Acceptance Criteria:  
water content.
- Note: If the value exceeds 1.0%, the material should be dried under vacuum ( ) at 40°C for 12 hours.

## Proton NMR ( <sup>1</sup>H-NMR)

NMR is used to verify that no hydrolysis or degradation has occurred, but it is also a quick check for "wet" samples.

- Solvent: DMSO-  
or CDCl<sub>3</sub>  
.
- Observation: A sharp peak for water usually appears around 3.33 ppm in DMSO-  
. Broadening of the ammonium protons (  
) indicates rapid exchange with water, confirming moisture contamination.

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 219797, N-Cyclopentylcyclohexanamine. Retrieved from [[Link](#)]

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## Sources

- [1. 824-95-3|N-Cyclobutylcyclopentanamine|BLD Pharm \[bldpharm.com\]](#)
- [2. 286-18-0|7-Azabicyclo\[4.1.0\]heptane|BLD Pharm \[bldpharm.com\]](#)
- [3. Cyclohexylamines | Fisher Scientific \[fishersci.co.uk\]](#)
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